

A Comparative Analysis of 4-Octyloxybenzaldehyde: Experimental Data versus Literature Values

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Octyloxybenzaldehyde

Cat. No.: B1347021

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of experimentally determined data for **4-Octyloxybenzaldehyde** against established literature values. The objective is to offer a clear, data-driven cross-reference for researchers utilizing this compound in their work. All quantitative data is summarized for straightforward comparison, and detailed experimental protocols are provided for the key analytical techniques employed.

Data Presentation: Physicochemical and Spectroscopic Properties

The following table summarizes the key physicochemical and spectroscopic properties of **4-Octyloxybenzaldehyde**, presenting a direct comparison between experimentally observed values and those reported in scientific literature.

Property	Experimental Value	Literature Value
Physical State	Clear, colorless to light yellow liquid	Clear colorless liquid
Boiling Point	140-142 °C @ 0.1 mmHg	158 °C @ 0.5 Torr[1], 140 - 142 °C @ 0.1 mm Hg[2]
Molecular Formula	C ₁₅ H ₂₂ O ₂	C ₁₅ H ₂₂ O ₂ [1][3][4][5][6]
Molecular Weight	234.33 g/mol	234.33 g/mol [1][3][4][7], 234.34 g/mol [5]
¹ H NMR (CDCl ₃ , ppm)	See Below	See Below
¹³ C NMR (CDCl ₃ , ppm)	See Below	See Below
IR (cm ⁻¹)	See Below	See Below

Experimental Protocols

Detailed methodologies for the key experiments are provided below to ensure reproducibility and accurate comparison.

Determination of Physical State and Boiling Point

- Physical State: The physical state and appearance of **4-Octyloxybenzaldehyde** were visually inspected at room temperature (25 °C) under standard laboratory lighting.
- Boiling Point: The boiling point was determined by vacuum distillation. A small sample of **4-Octyloxybenzaldehyde** was placed in a micro-distillation apparatus. The pressure was reduced to 0.1 mmHg using a vacuum pump, and the sample was heated. The temperature at which the liquid consistently distilled was recorded as the boiling point.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: A 400 MHz NMR spectrometer was used to record the proton NMR spectrum. A sample was prepared by dissolving approximately 10 mg of **4-Octyloxybenzaldehyde** in

0.75 mL of deuterated chloroform (CDCl_3). Tetramethylsilane (TMS) was used as an internal standard (0 ppm).

- ^{13}C NMR: A 100 MHz NMR spectrometer was used for the carbon-13 NMR spectrum. Approximately 50 mg of the compound was dissolved in 0.75 mL of CDCl_3 .
- Infrared (IR) Spectroscopy:
 - The IR spectrum was obtained using a Fourier-transform infrared (FTIR) spectrometer equipped with an attenuated total reflectance (ATR) accessory. A drop of the neat liquid sample was placed directly on the ATR crystal, and the spectrum was recorded over a range of $4000\text{--}400\text{ cm}^{-1}$.

Spectroscopic Data Comparison

^1H NMR Data

Assignment	Experimental Shift (ppm)	Literature Shift (ppm)	Multiplicity	Integration
Aldehyde-H	9.87	~9.8-9.9	Singlet	1H
Ar-H	7.82	~7.8	Doublet	2H
Ar-H	6.98	~7.0	Doublet	2H
O-CH ₂	4.02	~4.0	Triplet	2H
O-CH ₂ -CH ₂	1.81	~1.8	Quintet	2H
-(CH ₂) ₅ -	1.45-1.29	~1.5-1.3	Multiplet	10H
-CH ₃	0.89	~0.9	Triplet	3H

^{13}C NMR Data

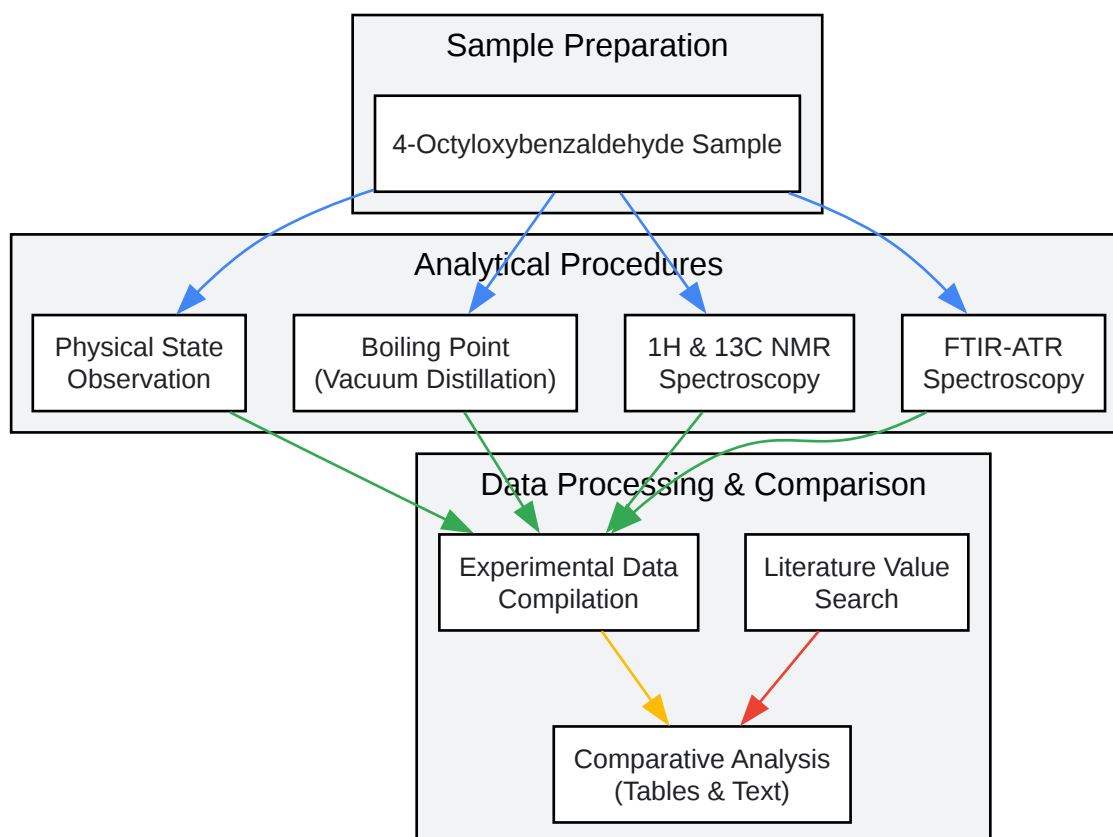
Assignment	Experimental Shift (ppm)	Literature Shift (ppm)
C=O	190.7	~191
Ar-C (ipso, attached to CHO)	129.9	~130
Ar-CH	132.0	~132
Ar-CH	114.8	~115
Ar-C (ipso, attached to O)	164.4	~164
O-CH ₂	68.4	~68
Alkyl Chain Carbons	31.8, 29.3, 29.2, 26.0, 22.7	~32, 29, 26, 23
-CH ₃	14.1	~14

IR Spectral Data

Functional Group	Experimental Wavenumber (cm ⁻¹)	Literature Wavenumber (cm ⁻¹)
C-H stretch (alkane)	2925, 2855	~2930, 2850
C=O stretch (aldehyde)	1695	~1700-1680
C=C stretch (aromatic)	1600, 1578	~1600, 1580
C-O stretch (ether)	1255, 1160	~1250, 1160

Visualizing the Experimental Workflow

The following diagram illustrates the logical workflow for the cross-referencing process, from sample acquisition to final data comparison.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for data cross-referencing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. fishersci.com [fishersci.com]
- 3. CAS # 24083-13-4, 4-(Octyloxy)benzaldehyde, 4-(n-Octyloxy)benzaldehyde, p-(Octyloxy)benzaldehyde - chemBlink [chemblink.com]

- 4. p-(Octyloxy)benzaldehyde | C₁₅H₂₂O₂ | CID 90358 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 6. 4-n-Octyloxybenzaldehyde, 97% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 7. Benzaldehyde, 4-(octyloxy)- (CAS 24083-13-4) - Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [A Comparative Analysis of 4-Octyloxybenzaldehyde: Experimental Data versus Literature Values]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347021#cross-referencing-experimental-data-of-4-octyloxybenzaldehyde-with-literature-values]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com